

Chemical Identification & Specifications

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Compound Focus: Cefadroxil Sulfoxide

CAS No.: 182290-77-3

Cat. No.: S914230

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Cefadroxil S-sulfoxide is a specified impurity and degradation product of Cefadroxil, used as a reference standard in analytical research and quality control for drug development and production [1] [2].

The table below summarizes its core chemical information:

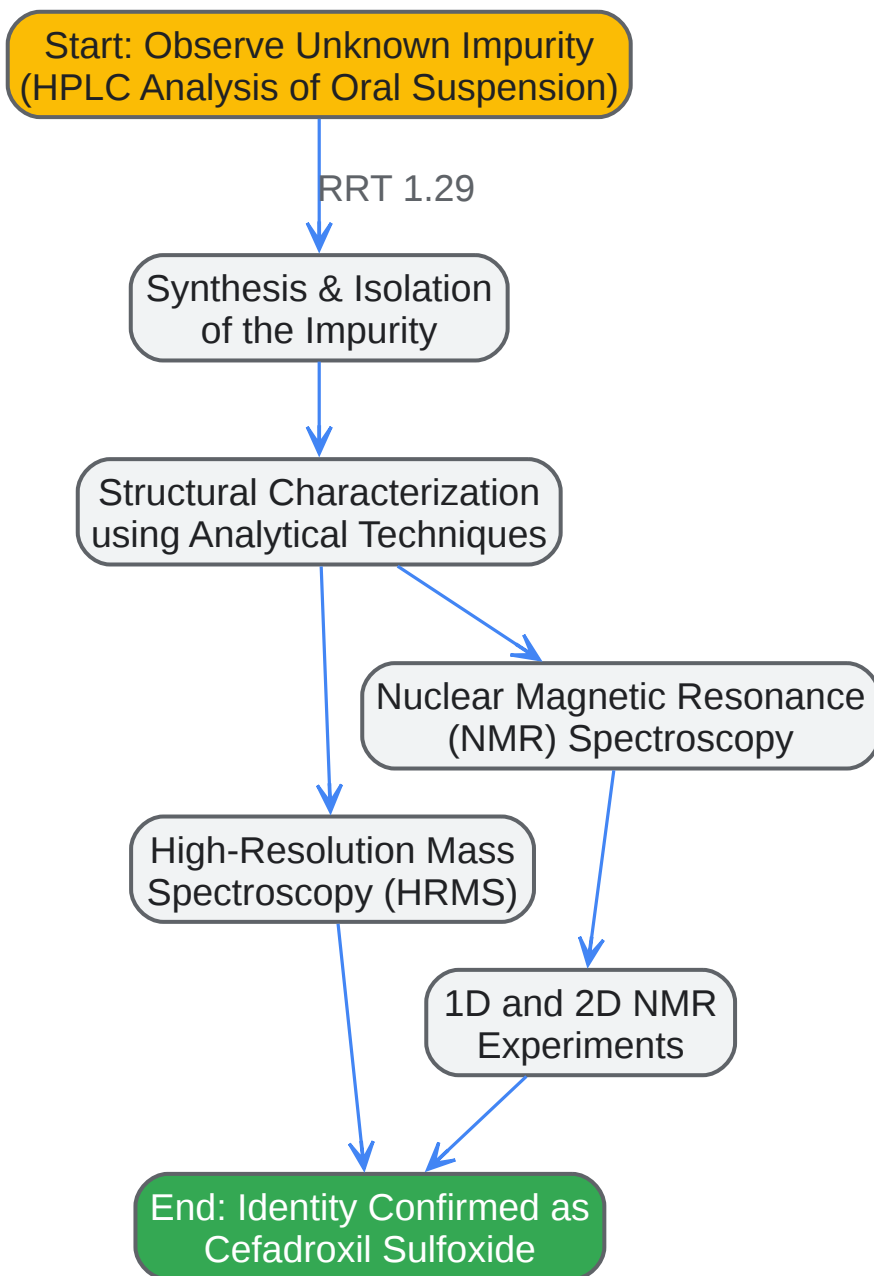
| Property | Specification |
|--------------------------|--------------------------------------------------------------------------------------------------------------------------------------------|
| Chemical Name | (6R,7R)-7-[(R)-2-Amino-2-(4-hydroxyphenyl)acetamido]-3-methyl-8-oxo-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid 5S-oxide [1] [2] |
| Molecular Formula | C ₁₆ H ₁₇ N ₃ O ₆ S [1] [2] |
| Molecular Weight | 379.4 g/mol [1] [2] |
| CAS Number | Not assigned (Related R-sulfoxide isomer: 182290-77-3) [1] |
| Storage | Store in a cool, dry place [1] |

This compound is offered as a reference standard by suppliers like SynZeal and CleanChem Lab, accompanied by comprehensive characterization data compliant with regulatory guidelines for use in Abbreviated New Drug Applications (ANDA) [1] [2].

Formation Pathway and Analytical Characterization

The formation of **Cefadroxil sulfoxide** is an oxidative degradation pathway. A 2025 research paper identified an unknown impurity in reconstituted Cefadroxil oral suspension, which was characterized and confirmed to be a formulation-related degradation impurity [3].

The following diagram illustrates the general experimental workflow for identifying and characterizing this sulfoxide degradation product:



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Experimental Workflow for Degradation Impurity Identification

Key Experimental Protocols from the research include [3]:

- **High-Resolution Mass Spectroscopy (HRMS):** Used for precise determination of the elemental composition and mass of the degradation product.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Employed, including both one-dimensional (1D) and two-dimensional (2D) experiments, to elucidate the molecular structure and confirm the site of oxidation.

This impurity was observed at a relative retention time (RRT) of 1.29 during HPLC analysis after the reconstituted oral suspension was stored for 14 days [3].

Synthesis Considerations and Further Steps

While explicit synthetic steps are proprietary, the information points to required actions:

- **Reaction Pathway:** The transformation is an **oxidation of the sulfur atom** in the thiazine ring of the Cefadroxil molecule [1] [2].
- **Stereospecificity:** Note the 'S' in S-sulfoxide denotes a specific stereoisomer of the sulfoxide. Controlling this stereochemistry is critical for producing a pharmaceutically relevant reference standard [1] [2].

For a complete synthesis protocol, the most direct path is to **consult the primary literature**. I recommend:

- **Accessing the Full Paper:** The 2025 study in the *Journal of Chromatography B* is a prime candidate, as its abstract mentions the "synthesis" and "isolation" of the impurity [3].
- **Refining Your Search:** Use specialized scientific databases like SciFinder or Reaxys with the precise chemical name I provided. These often contain detailed reaction procedures not freely available on the web.

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References

1. S- Cefadroxil (USP) | CAS No sulfoxide [cleanchemlab.com]
2. S- Cefadroxil (USP) | SynZeal sulfoxide [synzeal.com]
3. Identification, synthesis , isolation, and characterization of formulation... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Chemical Identification & Specifications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b914230#cefadroxil-sulfoxide-synthesis-pathway>]

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